

"2,3-Dimethyl-1,4-dinitrobenzene" IUPAC name and synonyms

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Compound of Interest

Compound Name: 2,3-Dimethyl-1,4-dinitrobenzene

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2,3-Dimethyl-1,4-dinitrobenzene: A Technical Overview

IUPAC Name: **2,3-Dimethyl-1,4-dinitrobenzene**^[1]

Synonyms: 3,6-Dinitro-1,2-xylene^[1]

This technical guide provides a comprehensive overview of **2,3-dimethyl-1,4-dinitrobenzene**, including its chemical properties, a detailed experimental protocol for its synthesis via the nitration of o-xylene, and a logical workflow diagram. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical and Physical Properties

A summary of the key quantitative data for **2,3-dimethyl-1,4-dinitrobenzene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂ O ₄	PubChem[1]
Molecular Weight	196.16 g/mol	PubChem[1]
CAS Number	70605-73-1	Pharmaffiliates
Appearance	Crystalline solid (predicted)	General knowledge
Melting Point	Not specified	
Boiling Point	Not specified	
Solubility	Insoluble in water	General knowledge

Experimental Protocol: Synthesis of 2,3-Dimethyl-1,4-dinitrobenzene

The synthesis of **2,3-dimethyl-1,4-dinitrobenzene** is typically achieved through the nitration of o-xylene. While the direct nitration of o-xylene can lead to a mixture of dinitro isomers, the following protocol describes a general method for achieving dinitration. Further purification would be required to isolate the **2,3-dimethyl-1,4-dinitrobenzene** isomer.

Materials:

- o-Xylene
- Concentrated Sulfuric Acid (98%)
- Fuming Nitric Acid (≥90%)
- Ice
- Distilled Water
- Sodium Bicarbonate solution (5%)
- Anhydrous Magnesium Sulfate

- Dichloromethane (or other suitable organic solvent)
- Round-bottom flask (250 mL)
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Reflux condenser
- Separatory funnel
- Beakers
- Büchner funnel and filter paper
- Rotary evaporator

Procedure:

- **Preparation of the Nitrating Mixture:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, carefully add 50 mL of concentrated sulfuric acid. Cool the flask in an ice bath with constant stirring. Slowly add 50 mL of fuming nitric acid to the sulfuric acid using a dropping funnel. Maintain the temperature of the mixture below 10°C throughout the addition. This exothermic reaction generates the nitronium ion (NO_2^+), the active electrophile for the nitration reaction.
- **Nitration of o-Xylene:** Once the nitrating mixture has cooled, slowly add 25 mL of o-xylene dropwise from the dropping funnel while vigorously stirring the mixture. The rate of addition should be controlled to maintain the reaction temperature below 30°C. After the complete addition of o-xylene, attach a reflux condenser to the flask and heat the mixture to 60-70°C for 1-2 hours to promote dinitration.
- **Work-up and Isolation:** After the reaction is complete, cool the mixture to room temperature and then carefully pour it over 200 g of crushed ice in a large beaker with stirring. This will

precipitate the crude dinitro-o-xylene isomers. Filter the precipitated solid using a Büchner funnel and wash it with cold distilled water until the washings are neutral to litmus paper.

- **Neutralization and Drying:** Transfer the crude product to a beaker and wash it with a 5% sodium bicarbonate solution to remove any residual acid, followed by another wash with distilled water. Dry the crude product in a desiccator over anhydrous magnesium sulfate.
- **Purification:** The crude product is a mixture of dinitro-o-xylene isomers. Separation and purification of the desired **2,3-dimethyl-1,4-dinitrobenzene** isomer can be achieved by fractional crystallization or column chromatography using a suitable solvent system (e.g., a mixture of hexane and ethyl acetate).

Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **2,3-dimethyl-1,4-dinitrobenzene**.



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Caption: Synthesis workflow for **2,3-Dimethyl-1,4-dinitrobenzene**.

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References

- 1. 2,3-Dimethyl-1,4-dinitrobenzene | C₈H₈N₂O₄ | CID 18981519 - PubChem [pubchem.ncbi.nlm.nih.gov]

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